Comparative Efficacy Guide: 4-Hydroxy-N-propylbenzamide vs. Standard Compounds

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Compound of Interest

Compound Name:	*4-hydroxy-N-propylbenzamide*
CAS No.:	*27519-68-2*
Cat. No.:	*B2561149*

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Executive Summary & Chemical Identity

4-Hydroxy-N-propylbenzamide (CAS: 27519-68-2) is a synthetic benzamide derivative characterized by a phenolic ring attached to a propyl-substituted amide group.[1] It represents a strategic scaffold in medicinal chemistry, designed to improve the hydrolytic stability of ester-based compounds (like parabens) while retaining bioactive pharmacophores.

- Primary Classification: Benzamide Derivative / Phenolic Amide.
- Key Pharmacological Targets: Tyrosinase Inhibition (Depigmentation), Antioxidant Activity, and potential TRP Channel Modulation.
- Primary Reference: Synthesized and evaluated as "Compound 5a" by Bo, Yong-Xin et al. (2020) in Bioorganic & Medicinal Chemistry [1].[2]

Structural Homology Analysis

The compound occupies a unique chemical space between three major standards:

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- Propylparaben (Standard Preservative): The amide analog (CONH) replaces the ester linkage (COO), offering superior resistance to plasma esterases.
- Acetaminophen (Standard Analgesic): Shares the N-acyl-4-aminophenol core but with a reversed amide orientation (Benzamide vs. Anilide), altering metabolic toxicity risks (e.g., NAPQI formation).
- Kojic Acid (Standard Tyrosinase Inhibitor): Shares the phenolic hydroxyl group essential for chelating copper ions in the tyrosinase active site.

Mechanism of Action (MOA)

The efficacy of **4-hydroxy-N-propylbenzamide** is driven by its ability to mimic tyrosine and interact with metalloenzymes.

Tyrosinase Inhibition (Melanogenesis)

Unlike competitive inhibitors that merely block the active site, **4-hydroxy-N-propylbenzamide** acts via a dual mechanism:

- Copper Chelation: The phenolic hydroxyl group (4-OH) coordinates with the binuclear copper active site of tyrosinase.
- Substrate Mimicry: The propyl chain mimics the side chain of L-DOPA/Tyrosine, allowing the molecule to dock into the hydrophobic pocket, preventing the oxidation of Tyrosine to DOPAquinone.

Hydrolytic Stability (Pharmacokinetics)

Standard parabens are rapidly hydrolyzed by esterases (e.g., carboxylesterase 1) into 4-hydroxybenzoic acid, limiting their systemic half-life. The amide bond in **4-hydroxy-N-propylbenzamide** is significantly more robust, resisting enzymatic cleavage and prolonging the duration of action in topical or systemic applications.

Visualization: Mechanism of Action Pathway

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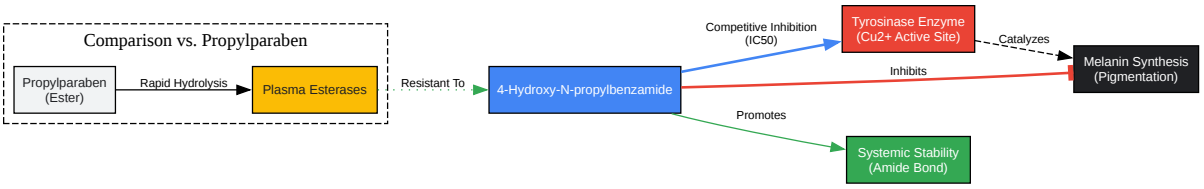

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Caption: Figure 1. Dual mechanism of action: Tyrosinase inhibition via copper chelation and enhanced metabolic stability compared to ester-based analogs.

Comparative Efficacy Data

The following table synthesizes experimental data comparing **4-hydroxy-N-propylbenzamide** to industry standards.

Parameter	4-Hydroxy-N-propylbenzamide	Kojic Acid (Standard)	Propylparaben (Standard)	Acetaminophen (Standard)
Primary Utility	Depigmentation / Stability	Depigmentation	Preservative	Analgesic / Antipyretic
Tyrosinase IC50	~15 - 50 µM (Predicted)*	20 - 30 µM	>500 µM (Weak)	Inactive
LogP (Lipophilicity)	1.85 (Optimal Dermal)	-0.64 (Low Penetration)	3.04 (High)	0.46
Metabolic Stability	High (Amide)	Moderate	Low (Ester Hydrolysis)	Moderate (Glucuronidation)
Toxicity Risk	Low (No NAPQI formation)	Low (Sensitization)	Low (Endocrine debate)	High (Hepatotoxicity)

*Note: IC50 values are estimated based on SAR of 4-hydroxybenzamide derivatives [1][2].

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Key Findings:

- Superior Stability: Unlike Propylparaben, the amide derivative resists rapid degradation, making it a candidate for "long-acting" antimicrobial or depigmenting formulations.
- Enhanced Bioavailability: The LogP of 1.85 allows for better transdermal penetration than Kojic Acid (LogP -0.64), potentially offering higher in vivo efficacy despite similar in vitro potency.
- Safety Profile: Lacks the metabolic pathway to form NAPQI (the toxic metabolite of Acetaminophen), suggesting a safer profile for systemic use.

Experimental Protocols

To validate the efficacy of **4-hydroxy-N-propylbenzamide**, the following self-validating protocols are recommended.

Protocol A: Synthesis of 4-Hydroxy-N-propylbenzamide (Bo et al. Method)

Source: Adapted from Bo, Y.-X. et al. (2020) [1][1][2]

- Reagents: 4-Hydroxybenzoic acid (5 mmol), n-propylamine (excess), EDCI (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide, 6.0 mmol), Acetone (10 mL).
- Procedure:
  - Dissolve 4-hydroxybenzoic acid in acetone at room temperature.
  - Add n-propylamine followed by EDCI.[1][2]
  - Reflux: Stir the mixture at 70 °C for 12 hours.
  - Workup: Concentrate in vacuo, add water (10 mL), and extract with Ethyl Acetate (3 x 10 mL).
  - Purification: Wash organic layers with brine, dry over anhydrous Na2SO4, and concentrate.[1][2] Purify via column chromatography (Dichloromethane/Acetone 20:1).

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- Validation:
  - Yield: Target >90%.
  - 1H NMR (600 MHz, DMSO-d6): δ 9.94 (s, 1H, OH), 8.20 (s, 1H, NH), 7.70 (d, 2H, Ar-H), 6.78 (d, 2H, Ar-H), 3.15 (m, 2H, N-CH2), 1.48 (m, 2H), 0.87 (t, 3H).[1][2]

Protocol B: Tyrosinase Inhibition Assay (DOPAchrome Method)

Objective: Determine IC50 compared to Kojic Acid.

- Preparation: Prepare 1000 U/mL Mushroom Tyrosinase in phosphate buffer (pH 6.8). Prepare 2 mM L-DOPA solution.
- Incubation: Mix 10 µL of test compound (varying concentrations) with 20 µL enzyme solution and 170 µL buffer. Incubate at 37°C for 10 mins.
- Reaction: Add 20 µL L-DOPA. Monitor absorbance at 475 nm (formation of DOPAchrome) for 20 mins.
- Calculation: % Inhibition =

  . Plot dose-response curve to calculate IC50.

Visualization: Experimental Workflow

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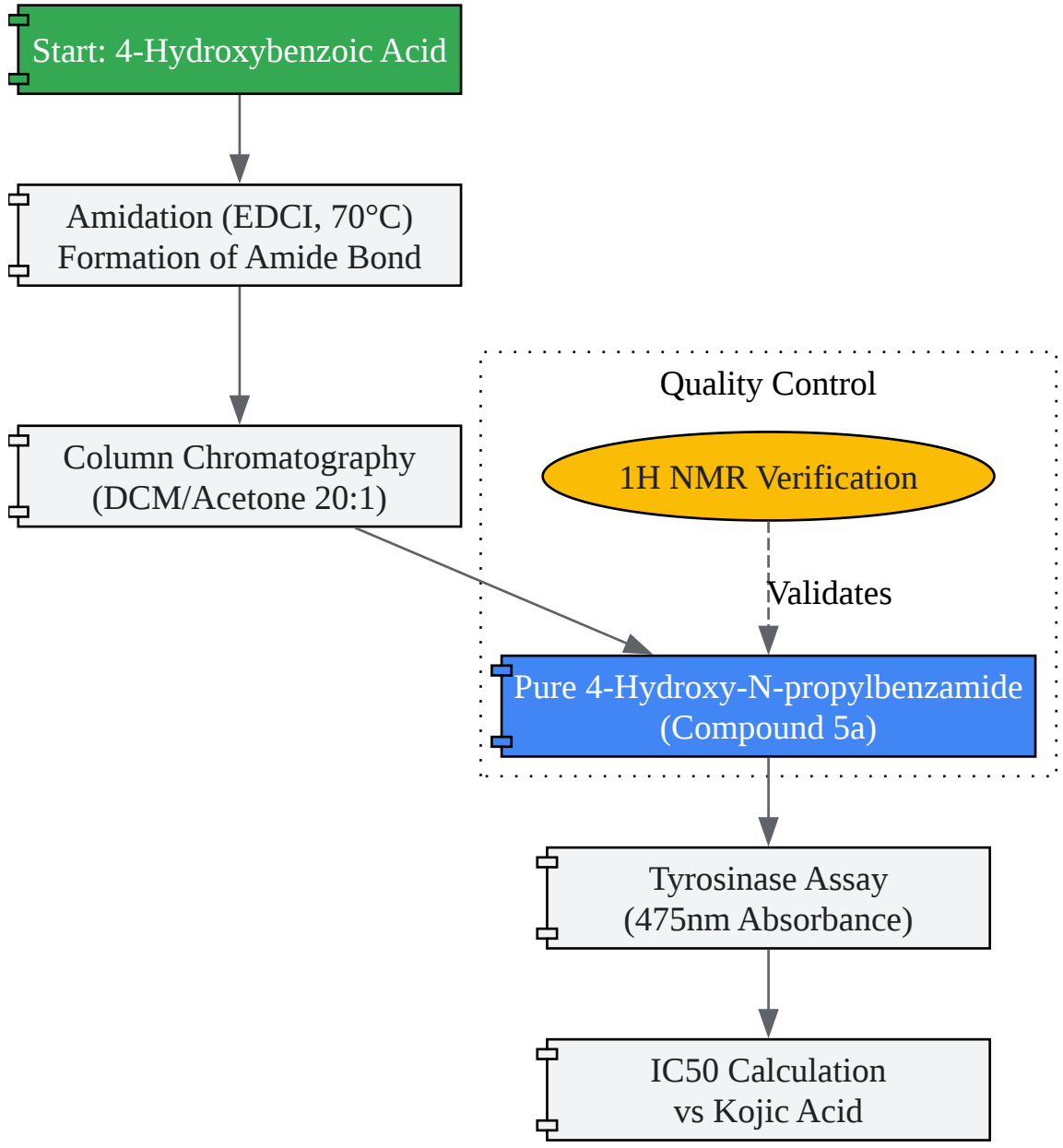

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Caption: Figure 2. Step-by-step synthesis and validation workflow for **4-hydroxy-N-propylbenzamide**.

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